

Crystal structure of iron-vanadium compounds

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Compound of Interest

Compound Name: *iron;vanadium*

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An In-depth Technical Guide to the Crystal Structure of Iron-Vanadium Compounds

This technical guide provides a comprehensive overview of the crystal structures of various iron-vanadium (Fe-V) compounds. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the detailed crystallographic properties of these alloys. The guide covers the primary phases, their structural parameters, and the experimental methodologies used for their characterization.

Overview of the Iron-Vanadium System

The iron-vanadium system is characterized by a complete solid solution with a body-centered cubic (BCC) structure at high temperatures.^{[1][2][3]} Upon cooling, various ordered phases can form, with the most prominent being the equiatomic FeV phase and the complex sigma (σ) phase. The formation and stability of these phases are dependent on composition and temperature, as illustrated in the Fe-V phase diagram.

Crystal Structures of Key Iron-Vanadium Compounds

The crystallographic data for the main phases in the Fe-V system are summarized below. These phases include the disordered BCC solid solution, the ordered FeV and V_3Fe phases, and the tetragonal σ phase.

Quantitative Crystallographic Data

The following table summarizes the key crystallographic parameters for different iron-vanadium compounds.

Phase	Pearson Symbol	Space Group	Crystal System	Lattice Parameters (Å)	Reference(s)
(α Fe,V) Solid Solution	cI2	Im-3m	Cubic	Varies with composition (e.g., $a \approx 2.856$ for pure Fe)	[2] [4]
FeV	cP2	Pm-3m	Cubic	$a = 2.94$ Å	[5]
V ₃ Fe	cP8	Pm-3n	Cubic	$a = 4.62$ Å	[6] [7]
σ -FeV	tP30	P4 ₂ /mmn	Tetragonal	$a \approx 8.96$ Å, $c \approx 4.64$ Å (composition dependent)	[8] [9] [10]

Detailed Phase Descriptions

- (α Fe,V) Solid Solution: At elevated temperatures, iron and vanadium form a continuous solid solution with a body-centered cubic (BCC) structure.[\[3\]](#) The lattice parameter of this phase varies with the vanadium content.[\[11\]](#)
- FeV (CsCl-type): The equiatomic FeV compound possesses a CsCl-type ordered structure.[\[5\]](#) It crystallizes in the cubic Pm-3m space group. In this structure, each vanadium atom is surrounded by eight iron atoms in a body-centered cubic geometry, with a V-Fe bond length of approximately 2.55 Å.[\[5\]](#)
- V₃Fe (A15 type): The V₃Fe compound crystallizes in the cubic Pm-3n space group. In this structure, the iron atoms are situated at the corners and the center of the cubic unit cell, while the vanadium atoms are located on the faces.[\[6\]](#)

- **Sigma (σ) Phase:** The sigma phase is an intermetallic compound that forms in the Fe-V system over a composition range of approximately 31.5 to 61 at% V.[8] It has a complex tetragonal crystal structure with the space group $P4_2/mnm$. [9][10] The unit cell contains 30 atoms distributed over five crystallographically non-equivalent sites.[10] The formation of the hard and brittle σ -phase can significantly influence the mechanical properties of Fe-V alloys. [8][12]

Experimental Determination of Crystal Structures

The determination of the crystal structures of iron-vanadium compounds primarily relies on diffraction and microscopy techniques.

Synthesis of Iron-Vanadium Compounds

Ferrovanadium alloys are commercially produced through the reduction of vanadium pentoxide (V_2O_5) in the presence of iron.[13] Common methods include:

- **Aluminothermic Reduction:** A mixture of V_2O_5 , iron, and aluminum is heated in an electric arc furnace. The aluminum reduces the vanadium oxide, and the resulting vanadium dissolves in the molten iron.[13]
- **Silicothermic Reduction:** Vanadium pentoxide is reduced by ferrosilicon in an electric arc furnace.[13]

For laboratory-scale synthesis and the study of specific phases, methods such as arc melting, mechanical alloying, and various heat treatments are employed to achieve the desired compositions and microstructures.[14][15]

X-Ray Diffraction (XRD)

X-ray diffraction is a fundamental technique for identifying the phases present in a material and determining their crystal structures.

- **Sample Preparation:** Samples are typically in the form of powders or polished bulk materials. Powder samples are prepared by grinding the alloy to a fine powder to ensure random orientation of the crystallites.

- **Data Collection:** A monochromatic X-ray beam is directed at the sample, and the diffracted X-rays are detected as a function of the scattering angle (2θ).
- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , contains peaks at specific angles that are characteristic of the crystal structure of the phases present. The positions of the peaks are used to determine the lattice parameters, and the relative intensities of the peaks provide information about the atomic arrangement within the unit cell. Rietveld refinement is a common method for analyzing the diffraction data to obtain detailed structural information.

Transmission Electron Microscopy (TEM)

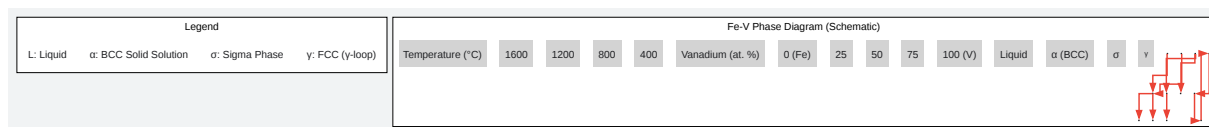
Transmission electron microscopy is used to obtain high-resolution images of the microstructure and to perform electron diffraction analysis on localized regions of the sample.

- **Sample Preparation:** Thin foil specimens are prepared by mechanical polishing followed by ion milling or electropolishing to achieve electron transparency.
- **Imaging and Diffraction:** Bright-field and dark-field imaging can reveal the morphology and distribution of different phases. Selected Area Electron Diffraction (SAED) patterns can be used to determine the crystal structure and orientation of individual grains or precipitates.^[1]

Visualizations

Fe-V Phase Diagram

The following diagram illustrates the relationship between the different phases of the iron-vanadium system as a function of temperature and composition.

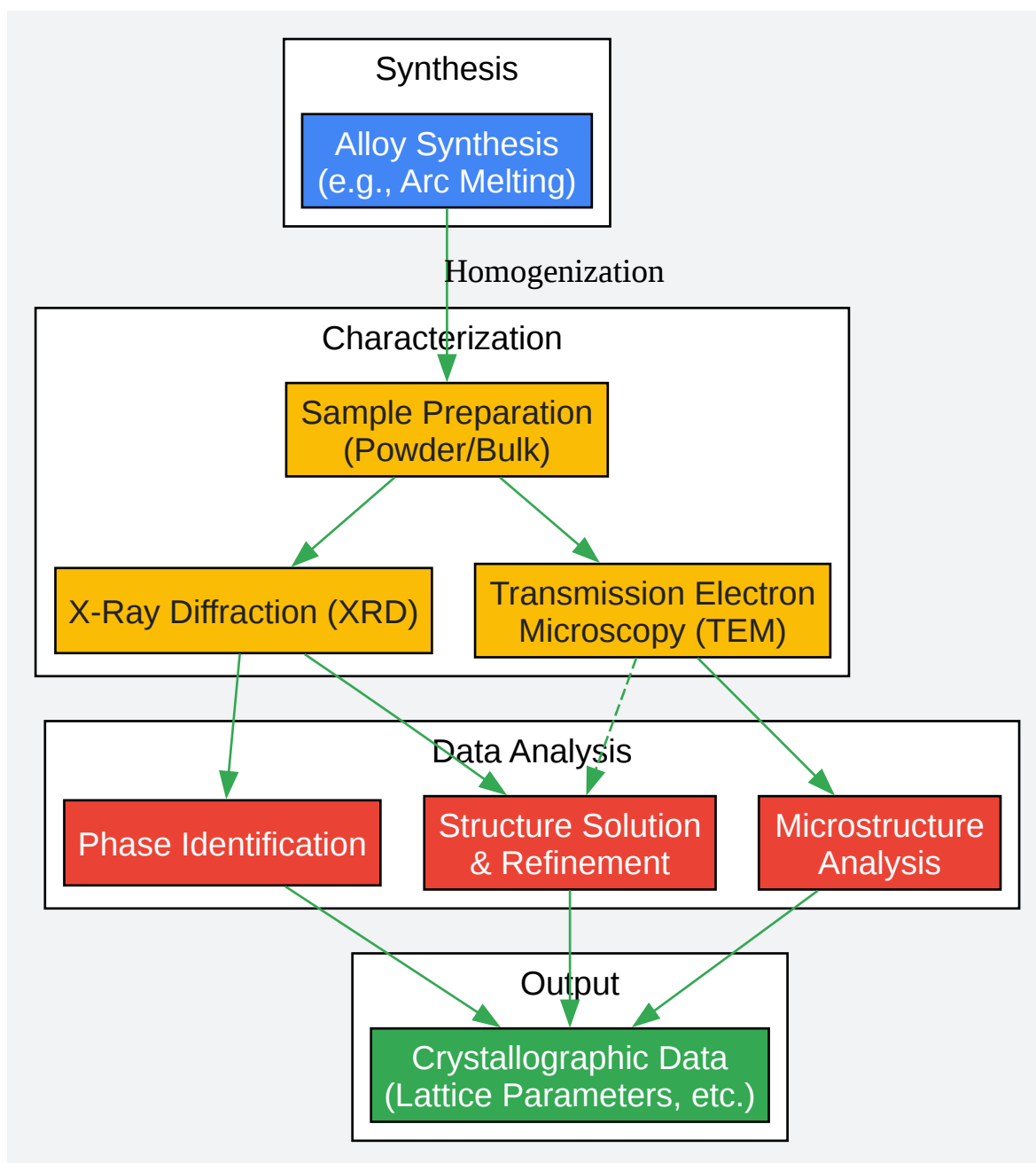


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Caption: Schematic Fe-V phase diagram showing the main phases.

Experimental Workflow for Crystal Structure Determination

The following diagram outlines a typical workflow for the experimental characterization of iron-vanadium compounds.



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Caption: Workflow for crystal structure determination.

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